

3-Fluoro-2-nitrobenzoyl Chloride: Chemical Properties & Synthetic Utility

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Compound of Interest

Compound Name: 3-Fluoro-2-nitrobenzoyl chloride

CAS No.: 1214343-72-2

Cat. No.: B1394087

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Content Type: Technical Guide / Whitepaper Audience: Medicinal Chemists, Process Scientists, and Drug Discovery Researchers

Executive Summary

3-Fluoro-2-nitrobenzoyl chloride (CAS: 1214343-72-2) is a specialized electrophilic building block used primarily in the synthesis of polycyclic heterocycles, particularly 8-fluoroquinazolin-4(3H)-ones. Its structural uniqueness lies in the contiguous substitution pattern (1-carbonyl, 2-nitro, 3-fluoro), which creates a "reactivity triad." The nitro group at the 2-position serves a dual purpose: it activates the adjacent fluorine towards Nucleophilic Aromatic Substitution (S_NAr) and acts as a latent nitrogen source for heterocyclization.

This guide details the physicochemical profile, chemoselective reactivity landscapes, and validated protocols for handling this corrosive intermediate in high-value drug discovery campaigns.

Physicochemical Profile

The physical properties of **3-fluoro-2-nitrobenzoyl chloride** are dictated by the electron-withdrawing nature of the nitro and acyl chloride groups, rendering the molecule highly electrophilic and moisture-sensitive.

Property	Value / Description	Note
CAS Number	1214343-72-2	Specific to the 3-F, 2-NO2 isomer.
Molecular Formula	C ₇ H ₃ ClFNO ₃	
Molecular Weight	203.55 g/mol	
**Physical		

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